

# Ametoctradin discovery and development BASF

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## Compound Focus: Ametoctradin

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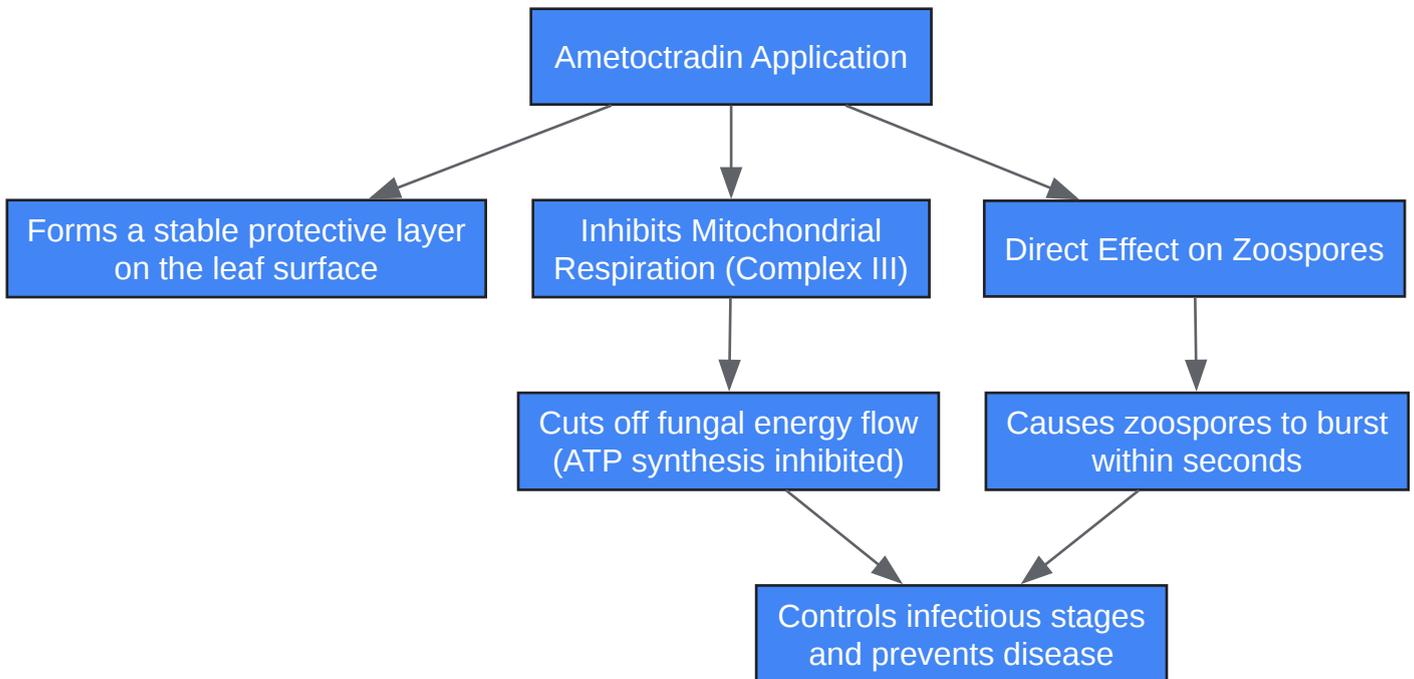
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## Discovery and Mode of Action

**Ametoctradin's** discovery benefited from advanced techniques that predicted molecular activity, allowing researchers to optimize its structure and synthetic approach [1]. Its key differentiator is its novel binding behavior within the cytochrome *bc*<sub>1</sub> complex, cutting off the energy flow of the fungus by inhibiting mitochondrial respiration at a previously unknown binding site [1] [2]. The compound also exhibits direct activity on zoospores, causing them to burst within seconds of application at very low concentrations [1].

The diagram below illustrates **Ametoctradin's** multi-faceted inhibitory effect on *Phytophthora infestans*.



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## Key Experimental Protocols

### Mycelial Growth Inhibition Assay

This protocol determines the sensitivity (EC<sub>50</sub> values) of fungal isolates to **ametoctradin** [3].

- **Media Preparation:** Prepare V8 juice agar plates (100 mL V8 juice, 1.4 g calcium carbonate, 15 g agar). Amend the media with a range of **ametoctradin** concentrations (e.g., 0.04, 0.08, 0.2, 0.4, 0.8, or 1.0 µg mL<sup>-1</sup>). To ensure accurate results, add Salicylhydroxamic Acid (SHAM) at 100 µg mL<sup>-1</sup> to the medium to inhibit the alternative respiration pathway in the pathogen [3].
- **Inoculation and Incubation:** Take fresh plugs (5 mm diameter) from the actively growing edge of the mycelia. Place these plugs onto the amended media. Incubate the plates at 20°C in the dark for 3 days [3].
- **Data Collection and Analysis:** Measure the diameter of each colony perpendicularly after the incubation period. The EC<sub>50</sub> value can be calculated by plotting the fungicide concentration against the relative inhibition of mycelial growth [3].

### Biodegradation Study in a Packed-Bed Bioreactor (PBBR)

This in vitro system assesses microbial degradation of **ametoctradin** and generates metabolite profiles free from soil-derived inhibitors like humic acids [4].

- **System Setup:** A packed-bed bioreactor is used to culture complex microbial consortia derived from agricultural soils [4].
- **Pulse Experiment:** The reactor is maintained at a specific dilution rate (e.g.,  $0.03 \text{ h}^{-1}$ ). A single pulse of **ametoctradin** (e.g.,  $0.41 \mu\text{g mL}^{-1}$ ) is injected into the system [5] [4].
- **Sampling and Analysis:** Sample the reactor at multiple time intervals (e.g., 0, 6.5, 24, 48, 54, 73, and 83 hours). Monitor the levels of **ametoctradin** and its metabolites using HPLC-UV or HPLC-MS/MS. Compare the actual concentration data with theoretical washout curves to confirm microbial degradation versus physical dilution [5] [4].
- **Microbiome Analysis:** Use 16S rRNA amplicon sequencing to monitor shifts in the microbial community, identifying taxa (e.g., Burkholderiales) that increase in relative abundance and are likely responsible for degradation [4].

## Development and Commercialization

BASF developed co-formulations of **ametoctradin** to enhance its anti-resistance profile and provide multiple modes of action. The following commercial products are highlighted in the search results:

Product Name	Co-formulated Actives	Key Features and Target Crops
<b>Resplend</b>	Ametoctradin + Dimethomorph [1]	Protectant, locally systemic, and translaminar activity; controls foliar and tuber blight in potatoes [1].
<b>Decabane</b>	Ametoctradin + Mancozeb [1]	A robust protectant fungicide for use during stable canopy stages in potatoes [1].
<b>Privest</b>	Ametoctradin + Potassium Phosphonates [6]	A systemic product that primes the plant's natural defenses; recommended for early use in potato blight programs [6].

**Ametoctradin** was first introduced in Germany in 2009 and received its first UK approval in 2012 [7]. It is approved for use in many EU member states, with an approval expiry date of **31 December 2025** [7]. It is also used in Latin America and Morocco [7].

## Safety and Environmental Profile

Based on regulatory assessments, **ametoctradin** has a favorable profile [1] [7]:

- **Human & Animal Safety:** It was found to be safe to humans and animals based on extensive toxicological studies, resulting in good consumer and operator safety [1].
- **Environmental Fate:** It has low aqueous solubility and is generally not persistent in soil, though it can persist in aquatic systems under certain conditions. The risk of leaching to groundwater is low [7].
- **Biodegradation:** Microbial degradation is a key route for its breakdown in the environment, with bacteria from the order Burkholderiales implicated in the process [4].

**Ametoctradin** provides a **resistance management tool** for controlling oomycete pathogens like late blight and downy mildews. Its novel chemistry and unique binding site offer no cross-resistance, making it valuable in integrated pest management programs [1] [6] [8].

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